

isocudraniaxanthone B CAS number and molecular formula C₁₉H₁₈O₆

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *isocudraniaxanthone B*

Cat. No.: B043953

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Isocudraniaxanthone B: A Technical Guide for Researchers

An In-depth Examination of a Promising Bioactive Xanthone

CAS Number: 199851-52-0^{[1][2]} Molecular Formula: C₁₉H₁₈O₆^{[1][2]}

This technical guide provides a comprehensive overview of **isocudraniaxanthone B**, a prenylated xanthone with significant potential in drug discovery and development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology sectors.

Introduction

Isocudraniaxanthone B is a naturally occurring xanthone, a class of heterocyclic compounds known for their diverse biological activities. It has been isolated from plant species such as *Calophyllum caldonicum*. While research specifically on **isocudraniaxanthone B** is emerging, the broader family of xanthones, particularly those isolated from the root bark of *Cudrania tricuspidata*, has been extensively studied, revealing a wide range of pharmacological effects, including anticancer, anti-inflammatory, and neuroprotective properties.^{[3][4][5]} This guide synthesizes the available data on **isocudraniaxanthone B** and related compounds to provide a detailed resource for future research.

Chemical Structure:

Caption: Chemical structure of **Isocudraniaxanthone B**.

Biological Activities and Therapeutic Potential

While direct studies on **isocudraniaxanthone B** are limited, research on analogous xanthenes provides a strong indication of its potential therapeutic applications.

Anticancer Activity

Numerous xanthenes isolated from *Cudrania tricuspidata* have demonstrated significant cytotoxic effects against various human tumor cell lines.^{[6][7]} The proposed mechanism of action for many of these compounds involves the induction of apoptosis (programmed cell death). Studies on related compounds suggest that **isocudraniaxanthone B** may inhibit cancer cell proliferation and trigger apoptotic pathways.

Anti-inflammatory Activity

Xanthone derivatives have been shown to possess potent anti-inflammatory properties.^{[4][8][9]} The anti-inflammatory effects are often attributed to the inhibition of pro-inflammatory mediators and the modulation of key signaling pathways such as the NF-κB pathway.^{[8][9]} Compounds isolated from *Cudrania tricuspidata* have been observed to decrease the production of inflammatory cytokines like IL-6 and IL-8.^[4]

Neuroprotective Effects

Several xanthenes have exhibited neuroprotective activities in various experimental models.^{[10][11][12][13][14]} These compounds have been shown to protect neuronal cells from oxidative stress-induced cell death.^{[12][13]} The neuroprotective potential of xanthenes makes them interesting candidates for the investigation of treatments for neurodegenerative diseases.

Data Presentation

The following table summarizes the cytotoxic activity of several xanthenes isolated from *Cudrania tricuspidata* against various cancer cell lines. This data provides a comparative basis for anticipating the potential efficacy of **isocudraniaxanthone B**.

Compound Name	Cancer Cell Line	IC ₅₀ (µg/mL)	Reference
Cudraticusxanthone E	HCT-116	1.6	[6]
Cudraticusxanthone G	SMMC-7721	2.5	[6]
Cudraxanthone M	SGC-7901	3.2	[6]
Toxyloxanthone C	BGC-823	4.1	[6]
Cudraticusxanthone B	HCT-116	1.3	[6]
Cudraticusxanthone D	SMMC-7721	2.8	[6]
Xanthone V(1a)	SGC-7901	5.4	[6]

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological evaluation of **isocudraniaxanthone B** are crucial for advancing research. The following are generalized methodologies that can be adapted for this specific compound.

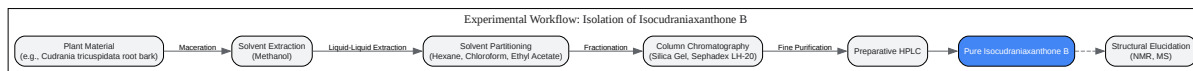
Isolation from Natural Sources

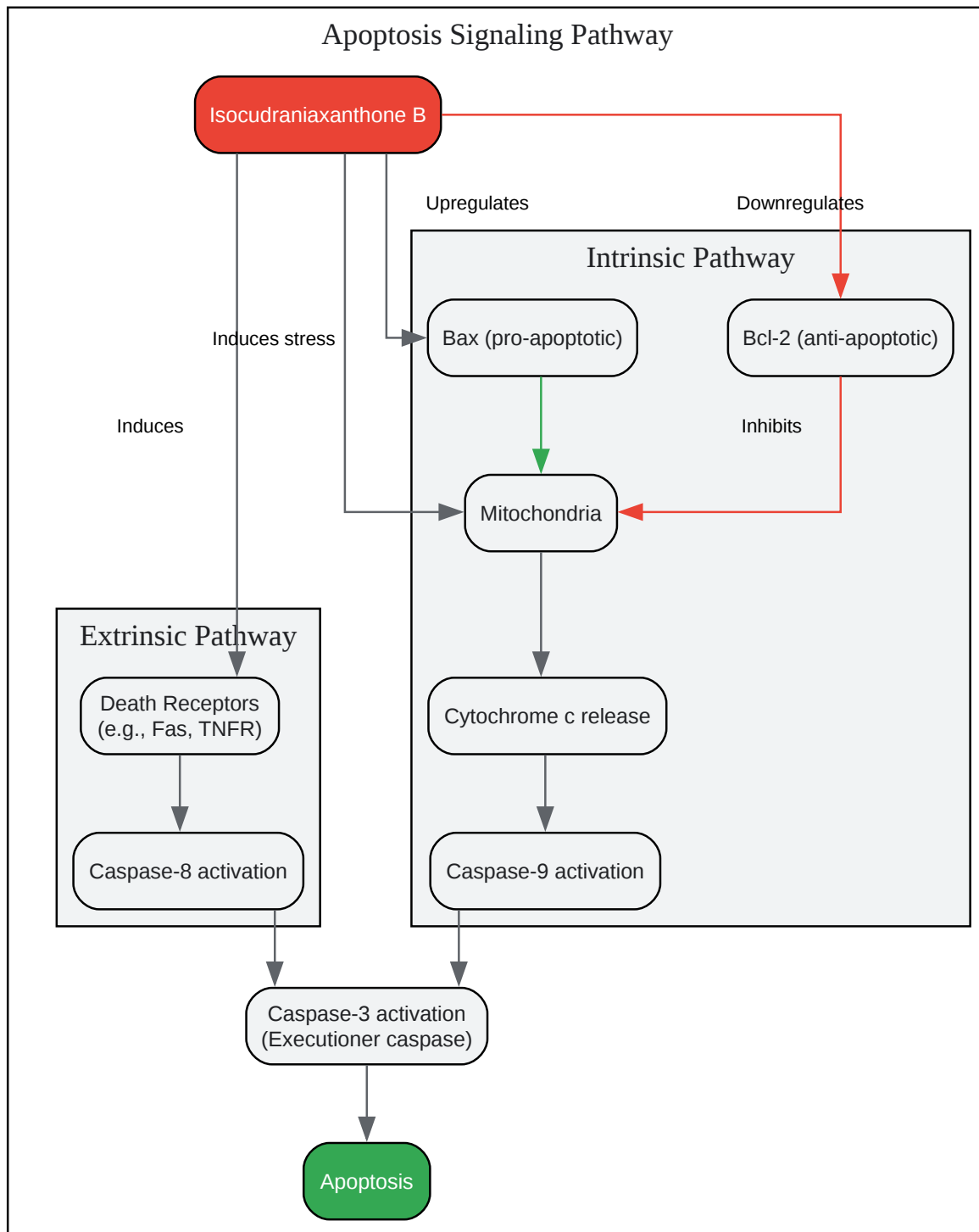
Objective: To isolate and purify **isocudraniaxanthone B** from plant material (e.g., root bark of *Cudrania tricuspidata*).

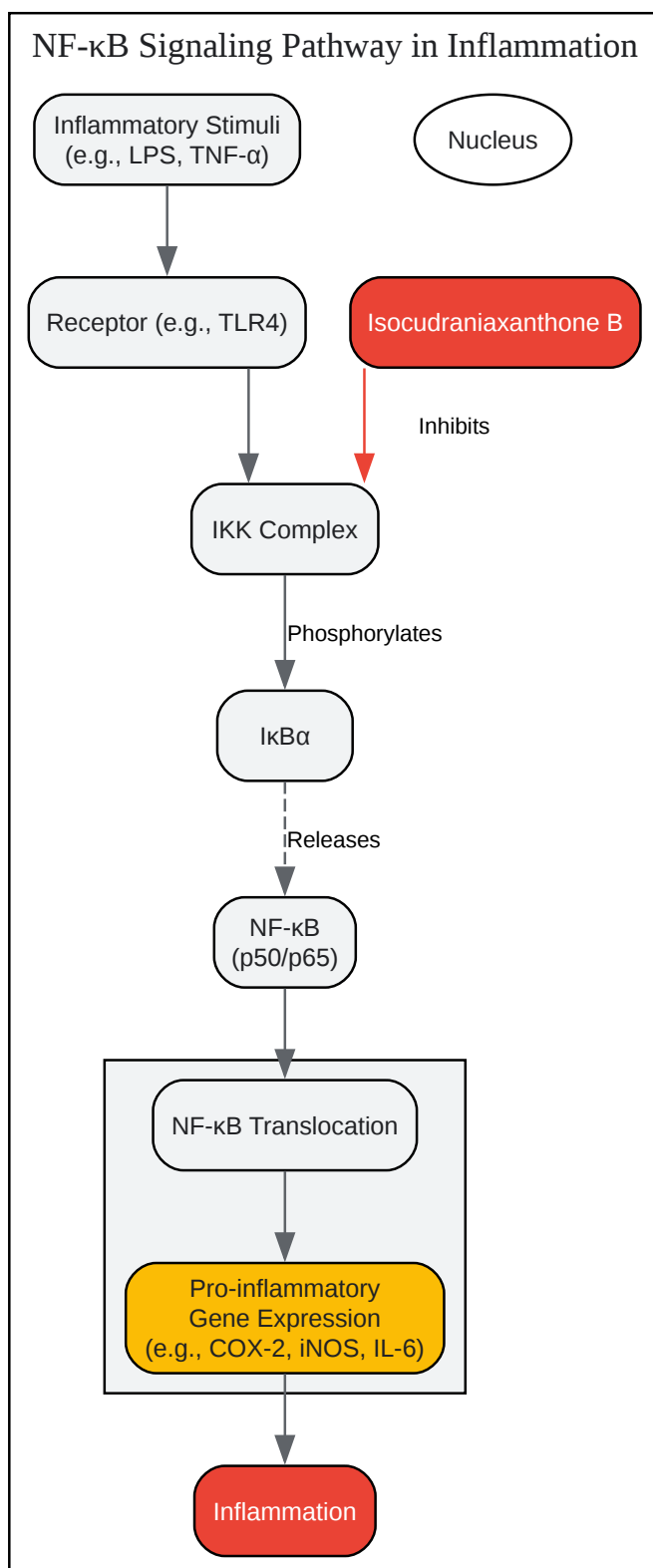
Methodology:

- Extraction: The air-dried and powdered root bark is extracted with methanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract. [\[15\]](#)
- Fractionation: The crude extract is suspended in water and successively partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol.

- **Chromatographic Purification:** The bioactive fraction (typically the ethyl acetate or chloroform fraction for xanthones) is subjected to a series of chromatographic techniques, including silica gel column chromatography, Sephadex LH-20 column chromatography, and preparative high-performance liquid chromatography (HPLC) to isolate the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.







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- To cite this document: BenchChem. [isocudranianthone B CAS number and molecular formula C₁₉H₁₈O₆]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b043953#isocudranianthone-b-cas-number-and-molecular-formula-c19h18o6\]](https://www.benchchem.com/product/b043953#isocudranianthone-b-cas-number-and-molecular-formula-c19h18o6)

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